

Physicochemical Characterization of (S)-C12-200 Lipid: A Technical Guide

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Compound of Interest

Compound Name: (S)-C12-200

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Introduction

(S)-C12-200 is a stereopure, ionizable cationic lipid that has garnered significant attention in the field of nucleic acid delivery. As a key component of lipid nanoparticles (LNPs), it plays a crucial role in the encapsulation, delivery, and intracellular release of therapeutic payloads such as messenger RNA (mRNA) and small interfering RNA (siRNA). Its unique chemical structure, featuring a polyamine head group and multiple hydrophobic tails, allows for a pH-dependent charge, which is instrumental in both the formulation process and the mechanism of action within the target cell. This technical guide provides a comprehensive overview of the physicochemical properties of **(S)-C12-200**, detailed experimental protocols for its characterization, and a visualization of its role in cellular delivery.

Core Physicochemical Properties

The fundamental physicochemical characteristics of **(S)-C12-200** are summarized in the table below. These properties are critical for understanding its behavior in LNP formulations and its interactions within a biological environment.

Property	Value	Reference
Molecular Formula	C ₇₀ H ₁₄₅ N ₅ O ₅	[1][2]
Molecular Weight	1136.96 g/mol	[2]
pKa	7.12	[1][2]
LogP	Not experimentally determined in available literature.	
Critical Micelle Concentration (CMC)	Not experimentally determined in available literature.	

Lipid Nanoparticle (LNP) Formulation and Characterization

(S)-C12-200 is a primary component in the formulation of LNPs for nucleic acid delivery. These nanoparticles are typically composed of the ionizable lipid, a helper lipid (such as DOPE or DSPC), cholesterol, and a PEGylated lipid to enhance stability and circulation time.[3][4] The molar ratios of these components are a critical parameter that influences the efficacy of the final formulation.[3][5]

A typical formulation of LNPs incorporating C12-200 involves the rapid mixing of an ethanolic solution of the lipids with an acidic aqueous solution (pH 4.0) containing the nucleic acid cargo. [5] This process leads to the self-assembly of the LNPs with the nucleic acid encapsulated within the core.

The resulting LNPs are characterized by several key parameters:

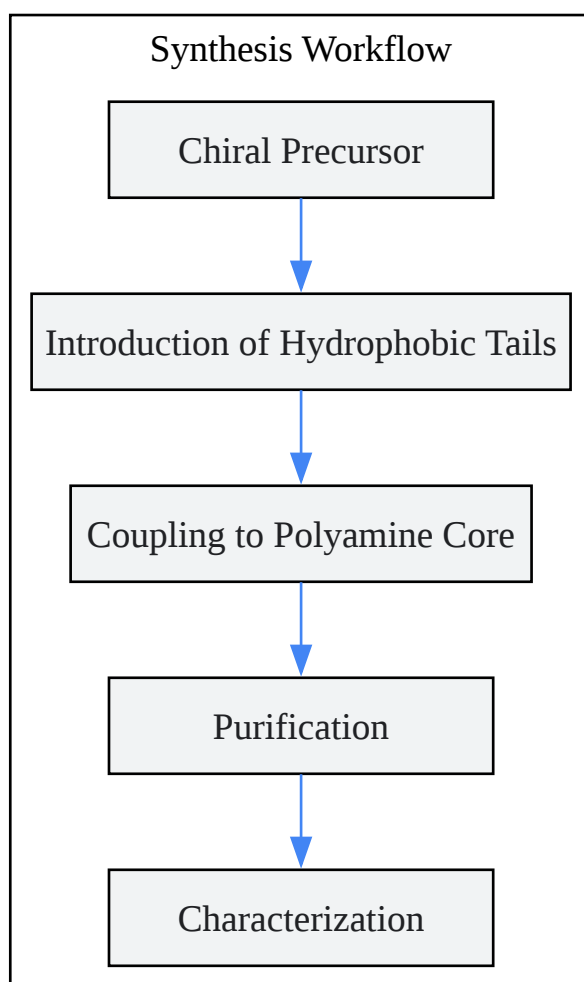
LNP Property	Typical Value Range	Reference
Size (Hydrodynamic Diameter)	70 - 100 nm	[6]
Polydispersity Index (PDI)	< 0.2	[6]
Zeta Potential	Near-neutral at physiological pH	
Encapsulation Efficiency	> 90%	[7]

Experimental Protocols

Synthesis of (S)-C12-200

The synthesis of stereopure ionizable lipids like **(S)-C12-200** is a multi-step process that requires careful control of stereochemistry. A general approach involves the use of chiral starting materials to introduce the desired stereocenters.

General Workflow for Stereopure Ionizable Lipid Synthesis:



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Caption: General workflow for the synthesis of stereopure ionizable lipids.

Detailed Protocol:

A detailed, step-by-step synthesis protocol for novel ionizable lipids often involves proprietary steps. However, a general procedure for the synthesis of similar multi-tailed ionizable lipids can be adapted from the literature. This typically involves:

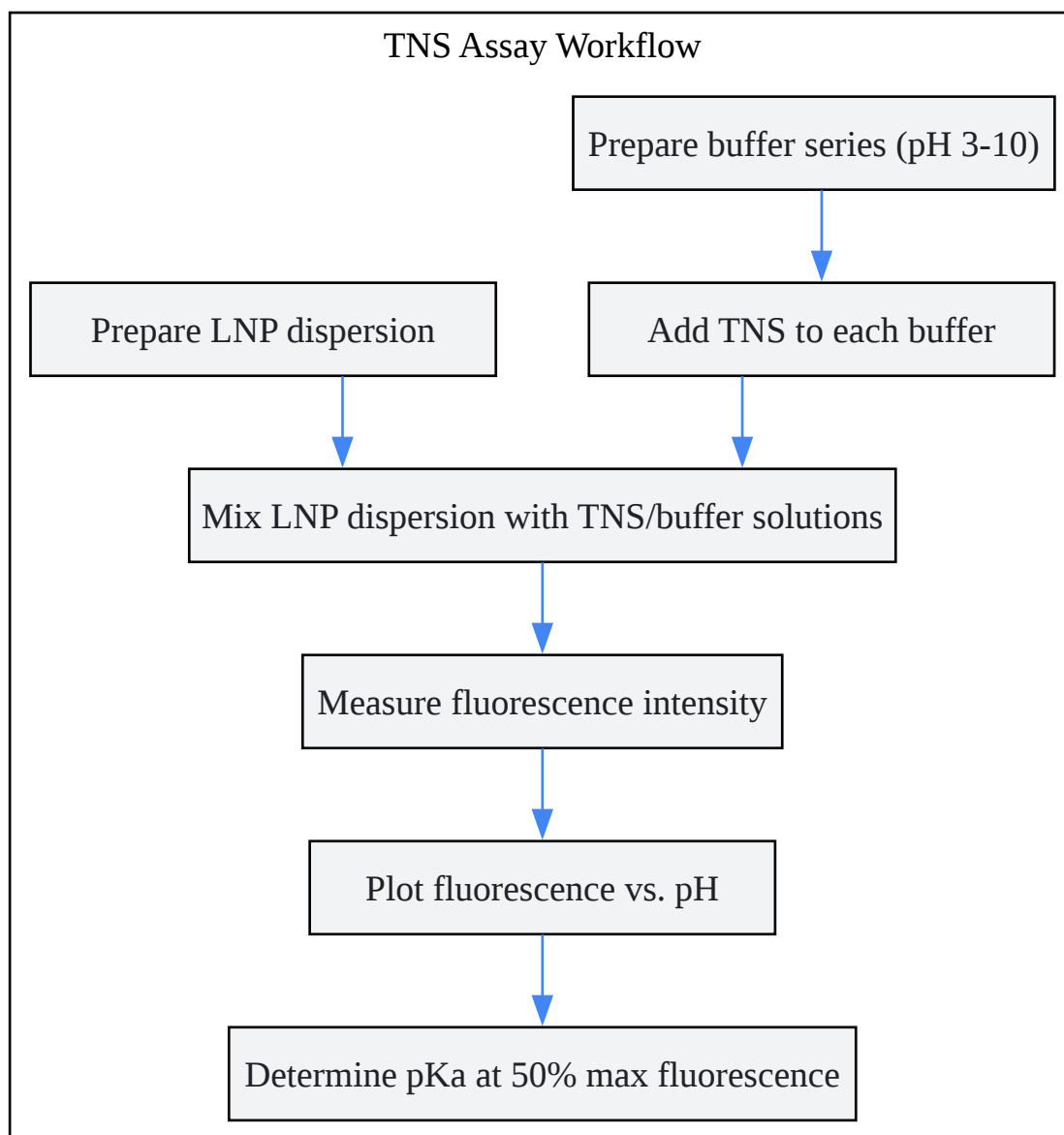
- **Synthesis of Chiral Epoxide:** Starting from a commercially available chiral alcohol, a multi-step synthesis is performed to generate the desired chiral epoxide corresponding to the hydrophobic tail.

- **Ring-Opening Reaction:** The chiral epoxide is then reacted with a protected polyamine core in a ring-opening reaction. This step is crucial for establishing the stereochemistry at the point of attachment of the hydrophobic tails.
- **Deprotection and Coupling:** Following the attachment of the initial tails, deprotection steps are carried out, followed by further coupling reactions to introduce the remaining lipid tails and the full polyamine head group.
- **Purification:** The final product is purified using column chromatography to isolate the desired stereopure ionizable lipid.
- **Characterization:** The structure and purity of the final compound are confirmed using techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).

pKa Determination using TNS Assay

The apparent pKa of an ionizable lipid within an LNP formulation is a critical parameter that governs its interaction with nucleic acids and its ability to facilitate endosomal escape. The 2-(p-toluidino)-6-naphthalenesulfonic acid (TNS) assay is a common method for its determination.

Experimental Workflow for TNS Assay:



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Caption: Workflow for determining the apparent pKa of LNPs using the TNS assay.

Detailed Protocol:

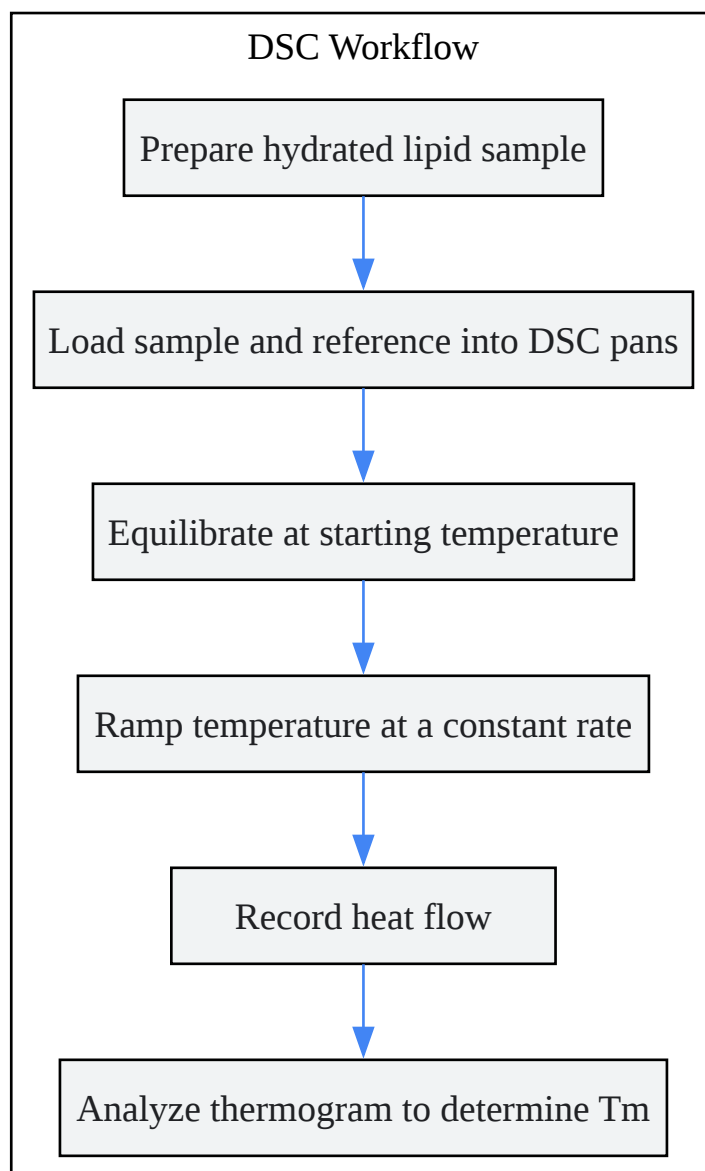
- Preparation of Reagents:
 - Prepare a series of buffers with pH values ranging from 3 to 10.
 - Prepare a stock solution of TNS in a suitable solvent (e.g., ethanol).

- Sample Preparation:
 - Disperse the **(S)-C12-200** containing LNPs in an appropriate buffer.
- Measurement:
 - In a 96-well plate, add a fixed amount of the LNP dispersion to each well containing the different pH buffers and the TNS probe.
 - Incubate the plate for a short period to allow for equilibration.
 - Measure the fluorescence intensity at an excitation wavelength of ~321 nm and an emission wavelength of ~445 nm.
- Data Analysis:
 - Plot the fluorescence intensity as a function of pH.
 - Fit the data to a sigmoidal curve.
 - The apparent pKa is the pH value at which 50% of the maximum fluorescence is observed.

Phase Transition Temperature (T_m) by Differential Scanning Calorimetry (DSC)

The phase transition temperature (T_m) of a lipid is the temperature at which it transitions from a gel-like, ordered state to a fluid, disordered state. This property can influence the stability and release characteristics of LNPs.

Experimental Workflow for DSC:



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Caption: General workflow for determining the phase transition temperature of a lipid using DSC.

Detailed Protocol:

- Sample Preparation:
 - A precise amount of the **(S)-C12-200** lipid is weighed into a DSC pan.

- A small amount of aqueous buffer is added to hydrate the lipid, and the pan is hermetically sealed.
- DSC Measurement:
 - The sample pan and a reference pan (containing only buffer) are placed in the DSC instrument.
 - The temperature is ramped up (and often down) at a controlled rate (e.g., 1-5 °C/min).
 - The differential heat flow between the sample and reference is recorded as a function of temperature.
- Data Analysis:
 - The phase transition is observed as an endothermic peak in the heating scan.
 - The T_m is typically taken as the temperature at the peak of the endotherm.

Mechanism of LNP-Mediated mRNA Delivery

The efficacy of **(S)-C12-200** in LNP formulations stems from its pH-responsive nature, which facilitates the endosomal escape of the mRNA payload.

LNP Cellular Uptake and Endosomal Escape Pathway:



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Caption: The mechanism of LNP-mediated mRNA delivery and endosomal escape.

At physiological pH (~7.4) in the bloodstream, **(S)-C12-200** is largely neutral, which minimizes non-specific interactions and enhances circulation time.^[4] Following cellular uptake via

endocytosis, the LNP is trafficked into an endosome. As the endosome matures, its internal pH drops. This acidic environment triggers the protonation of the amine groups on the **(S)-C12-200** headgroup, leading to a net positive charge.[8][9] This charge reversal facilitates the interaction of the LNP with the negatively charged endosomal membrane, leading to membrane destabilization and the eventual release of the mRNA cargo into the cytoplasm, where it can be translated into the desired protein.[8][9][10] Studies have shown that stereopure LNPs, particularly those with the (S) enantiomer of C12-200, can be more effective and better tolerated in vivo compared to their racemic counterparts.[11]

Conclusion

(S)-C12-200 is a highly effective ionizable lipid for the formulation of LNPs for nucleic acid delivery. Its well-defined stereochemistry and pH-responsive character are key to its function. A thorough understanding of its physicochemical properties and the application of standardized characterization protocols are essential for the development of safe and effective LNP-based therapeutics. Further research to experimentally determine properties such as logP and CMC will provide a more complete profile of this important lipid and aid in the rational design of future delivery systems.

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